

Proper Disposal of Cesamet (Nabilone) in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesamet

Cat. No.: B1212946

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Cesamet** (nabilone), a DEA Schedule II controlled substance. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with federal regulations.

Cesamet, a synthetic cannabinoid, requires strict adherence to disposal protocols to prevent diversion and environmental contamination.^{[1][2]} As a Schedule II substance, it is characterized by a high potential for abuse, which necessitates rigorous tracking and documented disposal procedures.^{[1][2][3]}

Categorization of Cesamet Waste

Proper disposal begins with the correct categorization of the waste. **Cesamet** waste in a laboratory setting is typically classified into two main categories:

Waste Category	Description	Examples
Inventory	Unused, expired, or unwanted Cesamet in its original or compounded form.[3] This includes bulk containers and any recoverable quantity of the substance.[4]	Expired Cesamet capsules, unused vials of nabilone powder, or damaged containers with recoverable contents.[4][5]
Wastage	Residual amounts of Cesamet that are not fully used during experimental procedures and are considered non-recoverable.[3][4]	Trace amounts remaining in a syringe after injection, or residual nabilone in a weighing boat that cannot be recovered. [4]

Disposal Protocol for Cesamet Inventory

The disposal of **Cesamet** inventory must render the drug "non-retrievable," meaning it is permanently altered and cannot be practically recovered or reused.[3] The primary and most compliant method for this is through a DEA-registered reverse distributor.[4][6]

Step-by-Step Disposal Procedure for Inventory:

- Segregation and Labeling:
 - Clearly label any expired or unwanted **Cesamet** containers with "EXPIRED - DO NOT USE" or "FOR DISPOSAL." [4]
 - Segregate these containers from the active stock within a secure, locked storage location as required for Schedule II substances.[4]
- Contact Environmental Health & Safety (EHS):
 - Notify your institution's EHS or equivalent department to arrange for the disposal of controlled substances.[5][7] They will typically have a contract with a DEA-approved reverse distributor.[4]
- Documentation - DEA Form 222:

- The transfer of Schedule II substances like **Cesamet** to a reverse distributor requires the completion of a DEA Form 222.^{[4][6]} The reverse distributor will typically issue this form to the registrant.^[3]
- Chain of Custody:
 - Upon pickup by the reverse distributor or EHS, sign the provided chain of custody form.^[4]
 - Retain a copy of this form for your records. This documentation is crucial for regulatory compliance and must be kept for at least two years.^[6]

Unacceptable Disposal Methods for Inventory: Disposing of **Cesamet** inventory in the following ways is strictly prohibited:

- In regular trash or laboratory waste containers.^[8]
- Down the sink or in any water system.^{[4][8]}
- In sharps containers.^{[4][8]}
- Using cat litter or coffee grounds for bulk disposal without a chemical deactivation agent.^[4]

Disposal Protocol for Cesamet Wastage

For small, non-recoverable amounts of **Cesamet** wastage, the disposal process is different but still requires careful documentation and rendering the substance non-retrievable.^[4]

Step-by-Step Disposal Procedure for Wastage:

- Witnessed Destruction:
 - The destruction of **Cesamet** wastage must be witnessed by at least two authorized personnel.^[4] The registrant or a duly authorized agent should be one of the witnesses.
- Rendering Non-Retrievable:
 - Use a commercially available chemical digestion system, such as Rx Destroyer™, to render the wastage non-retrievable.^{[4][9]} These systems contain activated carbon or other

chemicals that denature the drug.

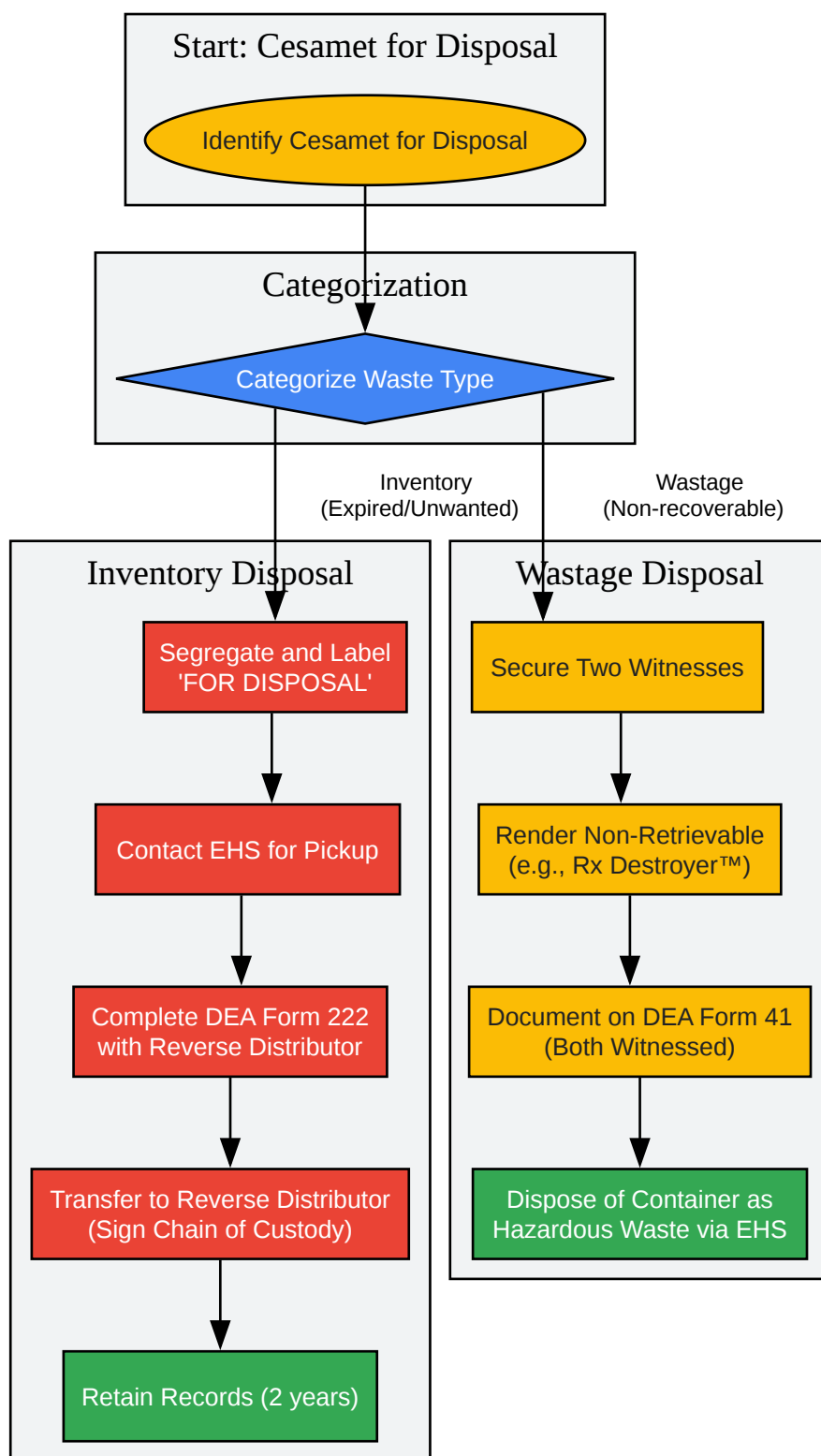
- Follow the manufacturer's instructions for the specific deactivation product. This typically involves adding the wastage to the container and agitating it.^[4]
- Documentation - DEA Form 41:
 - Record the amount of wasted **Cesamet** on a DEA Form 41, "Registrants Inventory of Drugs Surrendered."^[4] This form documents the destruction of controlled substances.
 - Both the individual performing the disposal and the witness must sign the form.
- Final Disposal:
 - Once the contents of the chemical deactivation container are solidified (if applicable), the container can typically be disposed of as hazardous waste through your institution's EHS program.^[4]

Unacceptable Disposal Methods for Wastage:

- Disposing of wastage directly into animals, sharps containers, or onto blue pads is not permitted.^[4]

Visual Workflow for Cesamet Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Cesamet**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Controlled Substances Act - Wikipedia [en.wikipedia.org]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. Controlled Substance Disposal: Ensuring Safe Pharmaceutical Waste Management | Stericycle [stericycle.com]
- 4. research-compliance.umich.edu [research-compliance.umich.edu]
- 5. Controlled Substances Waste Management | Environment, Health & Safety [ehs.ucsf.edu]
- 6. unthsc.edu [unthsc.edu]
- 7. Controlled Substance Disposal – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 8. Controlled Substance Disposal Do's and Don'ts | Stericycle [stericycle.com]
- 9. rxdestroyer.com [rxdestroyer.com]
- To cite this document: BenchChem. [Proper Disposal of Cesamet (Nabilone) in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212946#cesamet-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com